

An In-depth Technical Guide to the Safety of N-bromo-t-butylamine

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *N-bromo-t-butylamine*

Cat. No.: B8489873

[Get Quote](#)

Disclaimer: Comprehensive safety data specifically for **N-bromo-t-butylamine** is not readily available in public databases. This guide has been compiled using computed data for **N-bromo-t-butylamine** and experimental safety data from the closely related parent compound, tert-butylamine. Researchers must handle **N-bromo-t-butylamine** with extreme caution, assuming it possesses a hazard profile that is at least as severe, and potentially greater, than tert-butylamine due to the presence of an active bromine atom. The information on tert-butylamine should be used as a baseline for risk assessment and safety procedures.

Chemical Identification and Physical Properties

N-bromo-t-butylamine is an organic compound used in chemical research.^[1] Its fundamental properties, computed by PubChem, are summarized below.

Table 1: Chemical Identification of **N-bromo-t-butylamine**

Identifier	Value	Source
IUPAC Name	N-bromo-2-methylpropan-2-amine	[1][2]
Molecular Formula	C ₄ H ₁₀ BrN	[1][2]
CAS Number	51655-37-9	[3]
Molecular Weight	152.03 g/mol	[1][2]
Canonical SMILES	CC(C)(C)NBr	[1][2]
InChIKey	QLCPTARABILRDA-UHFFFAOYSA-N	[1][2]

Table 2: Computed Physical and Chemical Properties of **N-bromo-t-butylamine**

Property	Value	Source
XLogP3	1.2	[2]
Hydrogen Bond Donor Count	1	[2]
Hydrogen Bond Acceptor Count	1	[2]
Rotatable Bond Count	1	[2]
Exact Mass	150.99966 Da	[2]
Monoisotopic Mass	150.99966 Da	[2]
Topological Polar Surface Area	12 Å ²	[2]
Heavy Atom Count	6	[2]

Hazard Assessment and Toxicology

No specific toxicological studies for **N-bromo-t-butylamine** were found. The following data for the parent compound, tert-butylamine, is provided as a critical reference for hazard

assessment. N-bromo compounds can be lachrymatory and are often more reactive and potentially more toxic than their parent amines.

Table 3: GHS Hazard Identification for tert-Butylamine

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 2	H225: Highly flammable liquid and vapour.[4]
Acute Toxicity, Oral	Category 3	H301 / H302: Toxic / Harmful if swallowed.[4]
Acute Toxicity, Inhalation	Category 3 / 4	H331 / H332: Toxic / Harmful if inhaled.[4]
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin.[5]
Skin Corrosion / Irritation	Category 1A / 1B	H314: Causes severe skin burns and eye damage.[4]
Serious Eye Damage	Category 1	H314: Causes severe skin burns and eye damage.[6]
Aquatic Hazard, Acute	Category 3	H411 / H412: Toxic / Harmful to aquatic life with long lasting effects.

Table 4: Toxicological Data for tert-Butylamine

Parameter	Organism	Route	Value	Source
LD50	Rat	Oral	44 mg/kg - 78 mg/kg	[6]
LD50	Rabbit	Dermal	> 2,000 mg/kg	[7]
LC50	Rat	Inhalation	3.8 mg/L / 4 h	[7]
LC50	Rainbow Trout	Aquatic	28 mg/L / 96 h	
EC50	Green Algae	Aquatic	16 mg/L / 96 h	

Summary of Toxicological Effects (tert-Butylamine):

- **Acute Toxicity:** The parent compound, tert-butylamine, is toxic if swallowed, inhaled, or in contact with skin.[5][7] Ingestion of alkaline corrosives like tert-butylamine can lead to severe burns of the lips, tongue, and esophagus.[7] Inhalation may cause dyspnea, pulmonary edema, and central nervous system damage, including dizziness, convulsions, and narcosis.[7]
- **Corrosivity:** It is highly corrosive and causes severe burns to the skin, eyes, and respiratory tract.[4][7] Direct contact with the eyes can cause serious damage.[6]
- **Sensitization:** Asthma-like symptoms may persist for months or years after exposure ceases, potentially due to Reactive Airways Dysfunction Syndrome (RADS).[6]
- **Genotoxicity:** The substance was reported to be non-mutagenic in bacteria.[7]
- **Reproductive Toxicity:** Repeated inhalation did not show evidence of damage to reproductive organs in studies.[7]

Emergency Procedures and First Aid

Emergency procedures should be based on the corrosive and toxic nature of the parent amine. Eye wash fountains and safety showers must be readily accessible.[7]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-bromo-t-butylamine | Benchchem [benchchem.com]
- 2. N-bromo-t-butylamine | C₄H₁₀BrN | CID 11789384 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. N-bromo-tert-butylamine | CAS#:51655-37-9 | Chemsrcc [chemsrc.com]
- 4. dcfinechemicals.com [dcfinechemicals.com]
- 5. chemos.de [chemos.de]
- 6. datasheets.scbt.com [datasheets.scbt.com]
- 7. chem.pharmacy.psu.ac.th [chem.pharmacy.psu.ac.th]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Safety of N-bromo-t-butylamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8489873#n-bromo-t-butylamine-safety-data-sheet]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com